Application Note: GC-MS Determination of Nonyl Undecyl Phthalate (NUP) in Complex Matrices

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Compound of Interest

Compound Name:	*Nonyl undecyl phthalate*
CAS No.:	*65185-89-9*
Cat. No.:	*B033087*

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Executive Summary

This application note details the protocol for the qualitative identification and quantitative determination of **Nonyl Undecyl Phthalate** (NUP), a high-molecular-weight (HMW) phthalate ester, using Gas Chromatography-Mass Spectrometry (GC-MS). Unlike single-isomer phthalates (e.g., DEHP), NUP (CAS 111381-91-0) exists as a complex isomeric mixture of C9 and C11 diesters.[1] This results in broad chromatographic "clusters" rather than sharp peaks, posing significant challenges for integration and quantification.[1] This guide provides a robust workflow for differentiating NUP from interfering species like DINP and DIDP, emphasizing retention time locking and background subtraction.

Introduction & Chemical Context

Nonyl Undecyl Phthalate is a category of phthalate esters typically comprised of linear and branched chains of nonyl (C9) and undecyl (C11) alcohols.[1] It is often found in dielectric fluids, wire insulation, and automotive interiors due to its low volatility.[1]

The Analytical Challenge

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- Isomeric Complexity: Commercial NUP is not a single molecule but a mixture of di-nonyl, nonyl-undecyl, and di-undecyl phthalates.[1] On a non-polar GC column, these elute as a resolved or partially resolved cluster of peaks spanning 1–2 minutes.[1]
- Mass Spectral Redundancy: Like most phthalates, NUP fragments heavily under Electron Ionization (EI) to yield the phthalic anhydride ion (m/z 149).[1][2] The molecular ion (M+) is extremely weak or absent, making mass spectral deconvolution from other HMW phthalates (like DINP) difficult without strict retention time control.[1]
- Background Contamination: Phthalates are ubiquitous in laboratory environments (septa, solvent bottles, parafilm).[1] A rigorous "Phthalate-Free" blanking protocol is essential.[1]

Experimental Design & Logic

Instrumentation Logic

- Inlet: Splitless injection is required for trace analysis (<100 ppm), but a high split ratio (1:[1]20) is preferred for bulk polymer screening to prevent column saturation.[1]
- Column Selection: A 5% Phenyl-methylpolysiloxane phase (e.g., DB-5ms, HP-5ms) is the industry standard (EPA 8270, CPSC-CH-C1001-09.4).[1] It offers the thermal stability needed for HMW phthalates (eluting >280°C) and sufficient resolution to separate NUP from lower MW phthalates.[1]
- Mass Spectrometry: Electron Ionization (EI) at 70 eV is standard.[1][3] While Chemical Ionization (CI) using Methane/Ammonia is superior for molecular weight confirmation (showing [M+H]+), this guide focuses on EI as it is the regulatory standard for compliance testing.[1]

Workflow Visualization

The following diagram illustrates the critical decision points in the sample preparation and analysis workflow.

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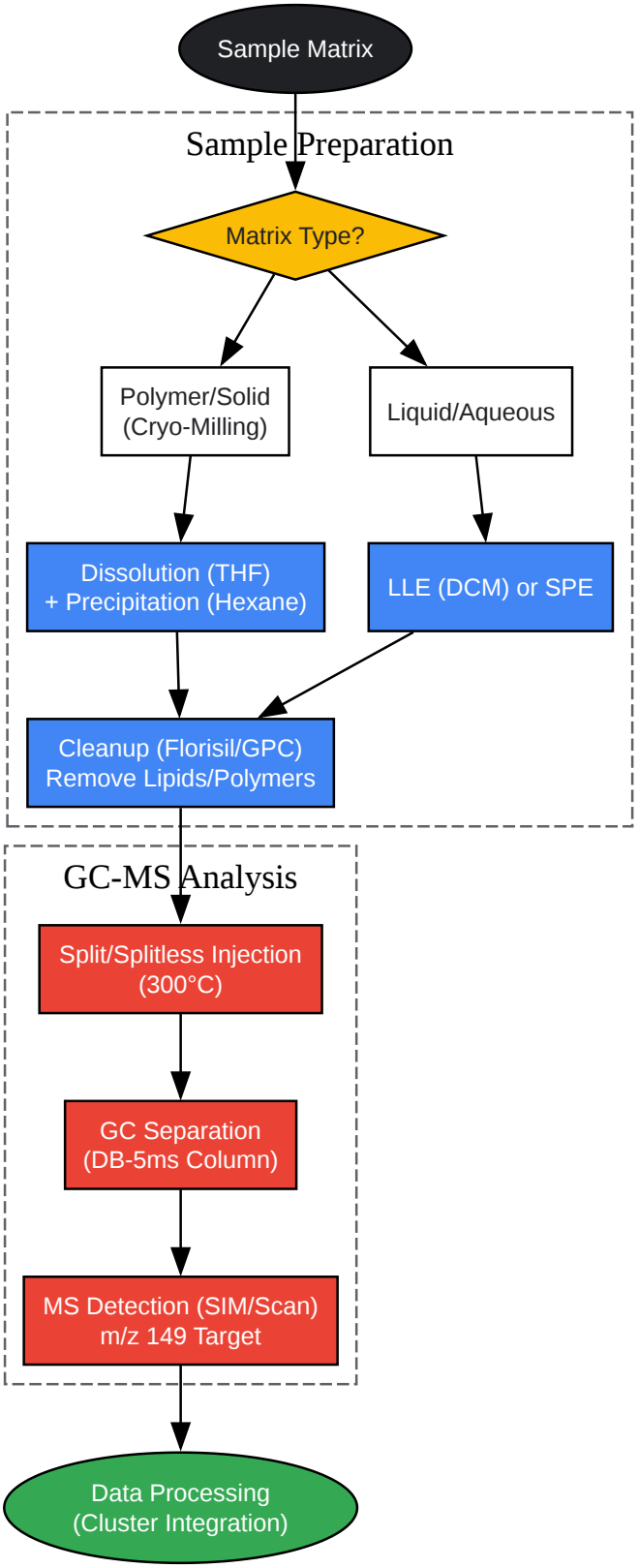

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Caption: Workflow for NUP analysis differentiating between polymer and liquid matrices.

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Detailed Protocol

Instrument Parameters

These settings are optimized to prevent carryover of HMW phthalates and ensure elution of the C11 esters.

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Parameter	Setting	Rationale
GC System	Agilent 7890/8890 or equivalent	
Column	DB-5ms UI (30m x 0.25mm x 0.25µm)	Low bleed at high temp; standard phase.[1]
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Hydrogen is risky due to potential reactivity with phthalates in the source.[1]
Inlet Temp	320°C	Critical: NUP has high boiling point.[1] Lower temps cause discrimination/carryover.[1]
Injection Mode	Pulsed Splitless (Pressure pulse 25 psi for 0.5 min)	Maximizes transfer of heavy analytes onto the column.[1]
Liner	Ultra Inert, Single Taper with Wool	Wool traps non-volatiles; UI deactivation prevents adsorption.[1]
Oven Program	80°C (1 min) → 20°C/min → 280°C → 5°C/min → 310°C (Hold 5 min)	Slow ramp at the end separates the C9/C11 isomer clusters.[1]
Transfer Line	310°C	Prevents condensation of HMW phthalates.[1]
Source Temp	280°C (EI)	High source temp reduces peak tailing for phthalates.[1]
Acquisition	SIM/Scan Mode	SIM: m/z 149, 167, 293 (Quant/Qual). Scan: 50–550 amu.[1]

Sample Preparation (Polymer/Solid Matrix)

Based on CPSC-CH-C1001-09.4 methodology.[1]

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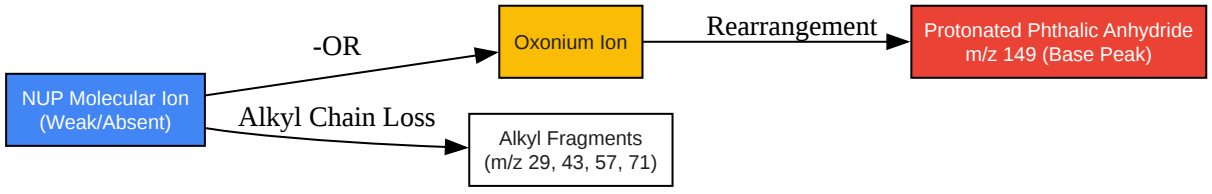
- Comminution: Cryo-mill the sample to <2 mm particle size. (Avoid heating; phthalates can volatilize).[1]
- Dissolution: Weigh 50 mg sample into a glass vial. Add 5 mL Tetrahydrofuran (THF).[1] Sonication (30 min) or shake until dissolved.
- Precipitation: Dropwise add 10 mL Hexane or Acetonitrile to precipitate the polymer matrix while keeping phthalates in solution.[1]
- Filtration: Filter supernatant through a 0.45 µm PTFE syringe filter into a GC vial.
  - Note: Do not use filters with plastic housings unless certified phthalate-free.[1]

Mass Spectral Identification

Phthalates undergo a characteristic McLafferty rearrangement and alpha-cleavage.[1]



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Caption: EI Fragmentation pathway leading to the dominant m/z 149 ion.

Target Ions for SIM:

- Target (Quant): m/z 149
- Qualifier 1: m/z 293 (Characteristic for C9/C11 mixed esters, though often weak).[1]
- Qualifier 2: m/z 167 (Phthalate backbone fragment).[1]

Data Analysis & Quantification

The "Cluster" Problem

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NUP will not elute as a single Gaussian peak.[1] It elutes as a "hump" or a series of unresolved peaks between DINP and DIDP.[1]

- DINP (C9): Elutes ~18.5 – 20.0 min.
- NUP (C9/C11): Elutes ~19.5 – 21.5 min (Overlaps with DINP tail and DIDP front).[1]
- DIDP (C10): Elutes ~20.5 – 22.0 min.[1]

Integration Strategy

- Run Technical Standards: You MUST run a technical grade standard of NUP (CAS 111381-91-0) to establish the retention time window (RT Window).[1]
- Baseline-to-Baseline: Draw a baseline from the start of the cluster to the end.[1] Do not attempt to integrate individual isomer peaks within the cluster.[1][2]
- Summation: Sum the area of the entire cluster for quantification.

Calculation

Note: Internal Standard (e.g., Benzyl Benzoate or d4-Phthalate) correction is mandatory for high precision.

Quality Assurance (Self-Validating System)

To ensure trustworthiness (Part 2 of requirements), the system must detect its own failures.[1]

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Check	Acceptance Criteria	Corrective Action
Solvent Blank	< MDL (Method Detection Limit)	Bake out column at 320°C; replace septa; check solvent purity.
Tune Check (DFTPP)	EPA 8270 Criteria (m/z 198/442 ratios)	Clean ion source; retune MS. [1]
Resolution Check	Valley between DINP and DIDP > 25%	Trim column (remove active sites); reduce injection volume.
Recovery	Spiked Matrix (80–120%)	Check extraction efficiency; potential matrix suppression. [1]

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